

Proper Disposal of 6-(tert-Butyl)nicotinic Acid: A Provisional Guide

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Compound of Interest

Compound Name: 6-(tert-Butyl)nicotinic acid

Cat. No.: B152623

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Disclaimer: A specific Safety Data Sheet (SDS) for **6-(tert-Butyl)nicotinic acid** (CAS No. 832715-99-8) is not publicly available. The following disposal procedures are based on general principles for laboratory chemical waste and information for structurally related compounds. This guidance is provisional and must be supplemented by a formal waste determination and consultation with your institution's Environmental Health and Safety (EHS) department.

Essential Safety and Disposal Information

For researchers, scientists, and drug development professionals, the proper disposal of chemical waste is paramount to ensure laboratory safety and environmental compliance. While specific regulatory requirements may vary, the following operational plan provides a step-by-step guide for the handling and disposal of **6-(tert-Butyl)nicotinic acid**.

Immediate Operational Plan:

- Waste Collection:
 - Collect waste **6-(tert-Butyl)nicotinic acid** and any contaminated materials (e.g., gloves, weighing paper, pipette tips) in a designated, properly labeled, and sealed waste container.
 - The container should be made of a material compatible with organic acids.
 - Never mix this waste with other waste streams unless explicitly instructed to do so by your EHS department.

- Labeling:
 - Clearly label the waste container with "Hazardous Waste," the full chemical name "**6-(tert-Butyl)nicotinic acid**," the CAS number "832715-99-8," and the approximate quantity.
 - Indicate any known hazards. While specific data is unavailable, it is prudent to handle it as an irritant at a minimum, based on similar compounds.
- Storage:
 - Store the sealed waste container in a designated satellite accumulation area.
 - This area should be well-ventilated, away from incompatible materials, and have secondary containment.
- Disposal Request:
 - Once the container is full or ready for disposal, submit a hazardous waste pickup request to your institution's EHS department.
 - Provide them with all the information from the waste label.

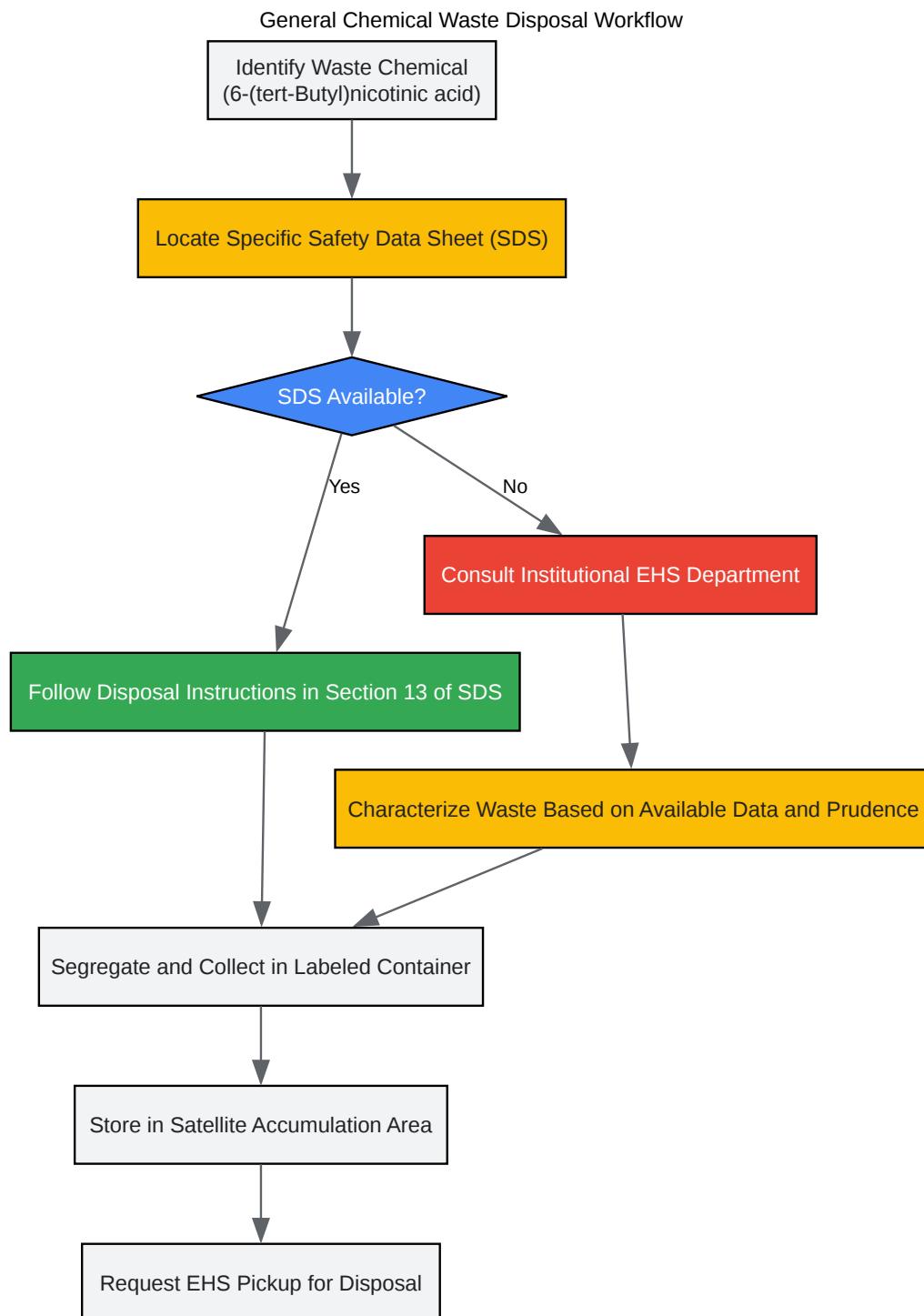
Quantitative Data Summary

Due to the lack of a specific SDS, quantitative data regarding the toxicology and environmental hazards of **6-(tert-Butyl)nicotinic acid** is limited. The table below summarizes the available information.

Property	Value	Source
CAS Number	832715-99-8	BLD Pharm, 2a biotech [1] [2]
Molecular Formula	C ₁₀ H ₁₃ NO ₂	BLD Pharm [2]
Molecular Weight	179.22 g/mol	BLD Pharm [2]
Acute Toxicity	Data not available	N/A
Environmental Hazards	Data not available	N/A
Disposal Codes	To be determined by EHS	N/A

Disposal Workflow

The following diagram illustrates a general decision-making workflow for the disposal of laboratory chemical waste.



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Caption: A flowchart for the proper disposal of chemical waste.

Detailed Experimental Protocols

As no experimental protocols for the neutralization or treatment of **6-(tert-Butyl)nicotinic acid** prior to disposal are available, none can be provided. It is strongly recommended that this compound be disposed of via a licensed hazardous waste disposal company contracted by your institution. Do not attempt to treat the chemical waste yourself without explicit, written instructions and protocols from your EHS department.

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References

- 1. 2abiotech.net [2abiotech.net]
- 2. 832715-99-8|6-(tert-Butyl)nicotinic acid|BLD Pharm [bldpharm.com]
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